

The Chemical Landscape of Atalafoline: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Atalafoline

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This technical guide provides a comprehensive overview of the chemical structure, properties, and potential biological activities of **Atalafoline**, an acridone alkaloid of interest to researchers in drug discovery and natural product chemistry. This document synthesizes available data to offer a resource for scientists and drug development professionals.

Chemical Structure and Physicochemical Properties

Atalafoline is a member of the acridone class of alkaloids, characterized by a tricyclic aromatic core. Its formal chemical name is 1,3-dihydroxy-2,5,6-trimethoxy-10-methylacridin-9-one. The structure is distinguished by the presence of hydroxyl and methoxy functional groups, which contribute to its chemical reactivity and potential biological interactions.

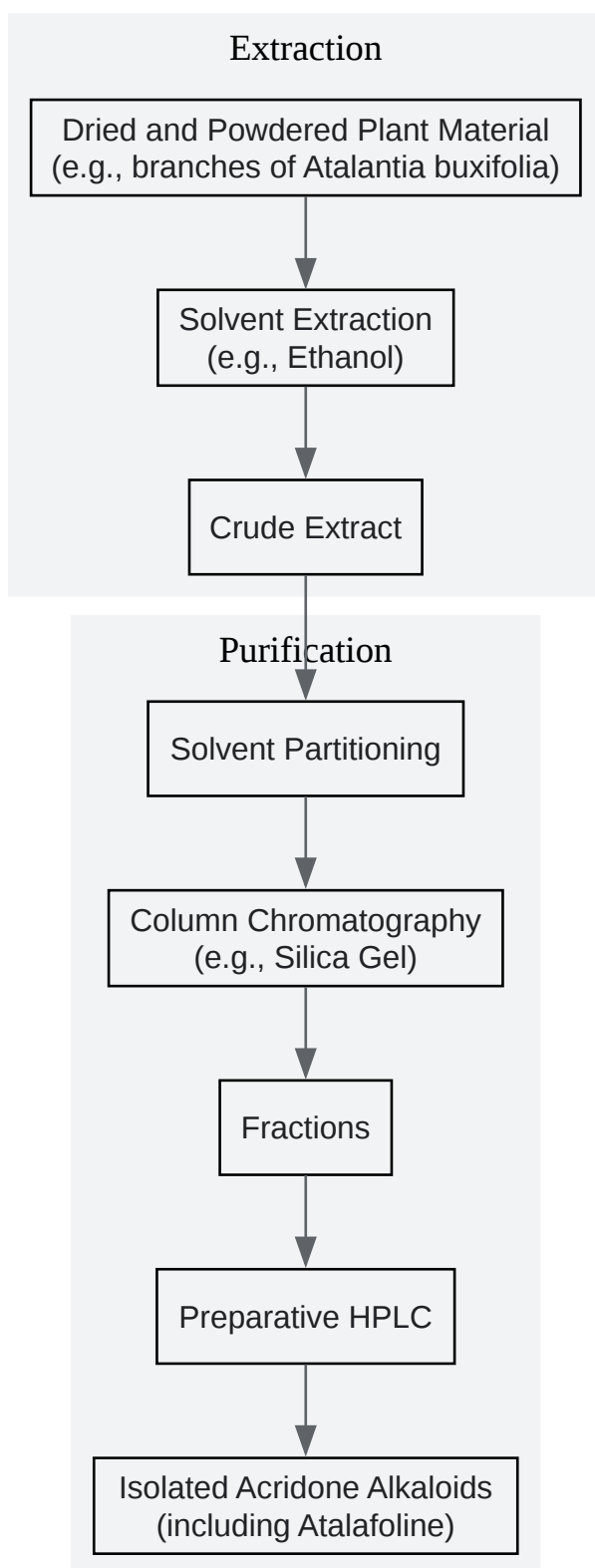
The key physicochemical properties of **Atalafoline** are summarized in the table below, providing a quantitative snapshot for experimental design and computational modeling.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₇ NO ₆	N/A
Molecular Weight	331.32 g/mol	N/A
CAS Number	107259-49-4	N/A
Appearance	Powder	N/A
Melting Point	155-158 °C	N/A
Predicted Boiling Point	593.4 ± 50.0 °C	N/A
Predicted Density	1.366 ± 0.06 g/cm ³	N/A
Predicted pKa	6.89 ± 0.20	N/A

Experimental Protocols: Isolation of Acridone Alkaloids

While a specific, detailed experimental protocol for the isolation of **Atalafoline** is not extensively documented in publicly available literature, a general methodology for the extraction of acridone alkaloids from their natural source, *Atalantia buxifolia* (Poir.) Oliv. (Rutaceae), can be outlined.^{[1][2][3]} This process typically involves solvent extraction followed by chromatographic separation.^{[4][5][6]}

A generalized workflow for the isolation of acridone alkaloids is presented below. Researchers should note that optimization of solvents and chromatographic conditions is crucial for the successful isolation of specific compounds like **Atalafoline**.



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A generalized workflow for the isolation of acridone alkaloids.

Biological Activity and Potential Signaling Pathways

Direct experimental evidence detailing the biological activity and mechanism of action of **Atalafoline** is limited. However, studies on other acridone alkaloids isolated from *Atalantia* species provide valuable insights into its potential pharmacological effects.^{[7][8][9][10][11][12][13]}

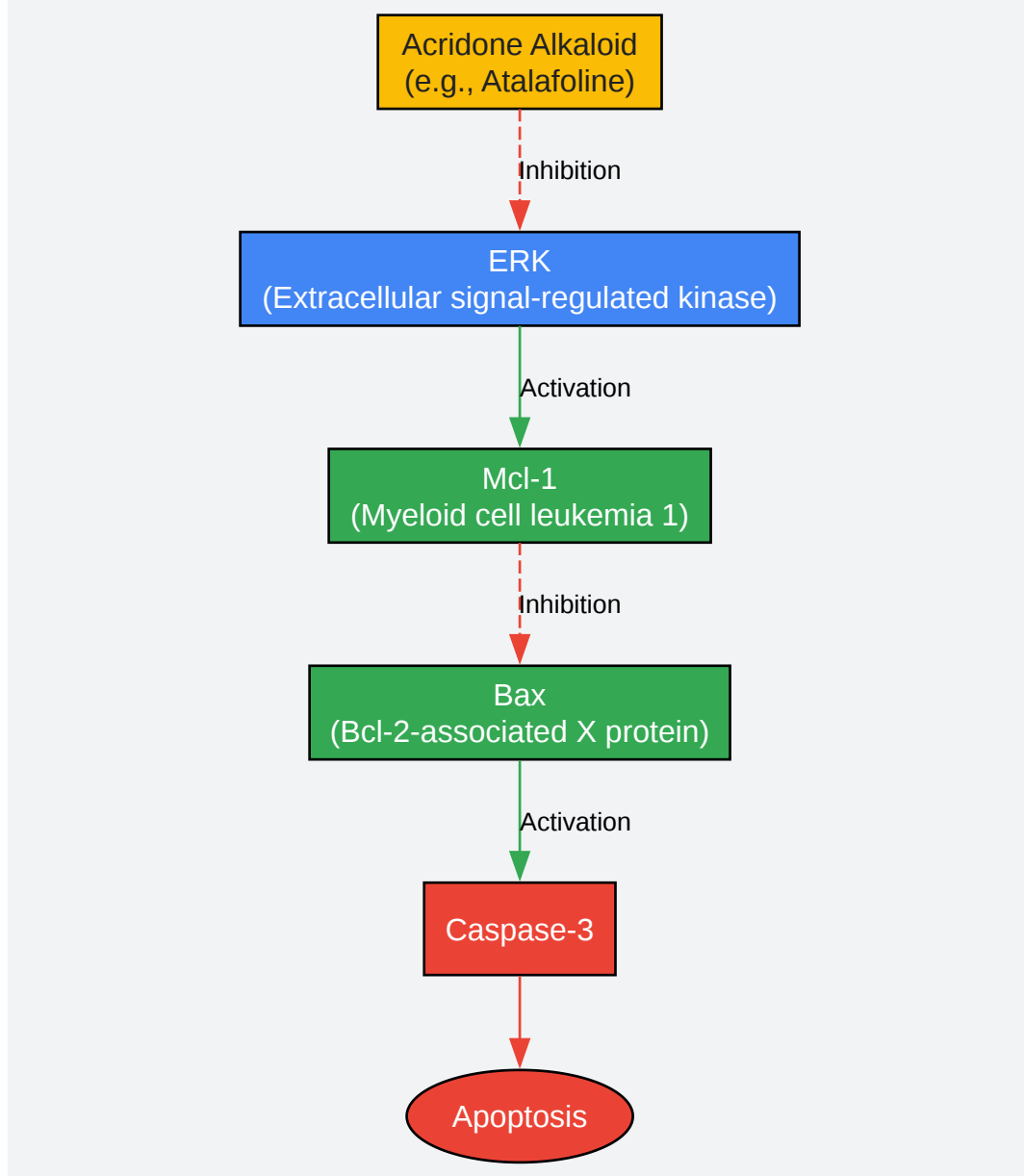
Acridone alkaloids from *Atalantia* have demonstrated a range of biological activities, including:

- **Antimicrobial Activity:** Several acridone alkaloids have shown activity against various bacteria and fungi.^{[2][14][15][16][17][18][19]}
- **Anti-inflammatory Effects:** Inhibition of inflammatory pathways has been reported for related compounds.^{[20][21][22][23][24][25][26]}
- **Cytotoxic Activity:** Some acridone alkaloids exhibit cytotoxicity against cancer cell lines, suggesting potential as anticancer agents.^{[9][12][20][21][27][28]}
- **Anti-allergic Activity:** Certain acridone alkaloids have shown potential in modulating allergic responses.^{[10][29]}

The cytotoxic effects of some acridone alkaloids have been linked to the inhibition of specific signaling pathways.^[7] For instance, buxifoliadine E, another acridone alkaloid from *Atalantia monophylla*, has been shown to inhibit the ERK (Extracellular signal-regulated kinase) pathway, leading to apoptosis in cancer cells.^[7] Given the structural similarity, it is plausible that **Atalafoline** may exert its potential cytotoxic effects through a similar mechanism.

The hypothetical signaling pathway for the induction of apoptosis by acridone alkaloids based on existing literature is depicted below. Further research is required to validate the specific role of **Atalafoline** in this and other cellular pathways.

Potential Signaling Pathway for Acridone Alkaloid-Induced Apoptosis



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A potential signaling pathway for acridone alkaloid-induced apoptosis.

Conclusion and Future Directions

Atalafoline represents an intriguing natural product with a well-defined chemical structure and physicochemical properties. While specific biological data for **Atalafoline** is scarce, the broader

family of acridone alkaloids from *Atalantia* species exhibits promising pharmacological activities. This technical guide provides a foundational resource for researchers, highlighting the need for further investigation into the specific biological targets and mechanisms of action of **Atalafoline**. Future research should focus on the targeted isolation and synthesis of **Atalafoline** to enable comprehensive biological screening and elucidation of its therapeutic potential.

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- To cite this document: BenchChem. [The Chemical Landscape of Atalafoline: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b011924#what-is-the-chemical-structure-of-atalafoline]

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